

What is Epanolol-d5 and its primary use in research?

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Compound of Interest

Compound Name: Epanolol-d5

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Epanolol-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Epanolol-d5**, a deuterated analog of the beta-blocker Epanolol. It is intended for researchers, scientists, and drug development professionals who are engaged in bioanalytical method development, pharmacokinetic studies, and other research requiring precise quantification of Epanolol in biological matrices. This document details its primary application as an internal standard, its chemical properties, and provides illustrative experimental protocols and workflows.

Introduction to Epanolol and the Role of Epanolol-d5

Epanolol is a selective beta-1 adrenergic receptor antagonist that has been investigated for the treatment of cardiovascular conditions such as hypertension and angina pectoris.[1][2][3][4] Like other beta-blockers, it exerts its therapeutic effects by blocking the action of catecholamines at beta-1 receptors in the heart, leading to a decrease in heart rate and cardiac contractility.[4]

In research and clinical development, the accurate quantification of a drug like Epanolol in biological samples (e.g., plasma, urine) is crucial for pharmacokinetic and bioequivalence studies.[5] This is where **Epanolol-d5** plays a critical role. **Epanolol-d5** is a stable isotope-

labeled version of Epanolol, meaning that five hydrogen atoms in the molecule have been replaced with deuterium atoms. This subtle change in mass does not significantly alter its chemical properties but allows it to be distinguished from the non-labeled Epanolol by mass spectrometry.^[6] Consequently, the primary and pivotal use of **Epanolol-d5** in research is as an internal standard for the quantitative analysis of Epanolol in biological matrices using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[6][7][8]}

The use of a stable isotope-labeled internal standard is considered the gold standard in bioanalytical method development due to its ability to compensate for variability during sample preparation and analysis, thereby ensuring the accuracy and precision of the results.^{[5][6]}

Chemical Properties: Epanolol vs. Epanolol-d5

The physical and chemical properties of **Epanolol-d5** are nearly identical to those of Epanolol, with the primary difference being a slight increase in molecular weight due to the presence of five deuterium atoms.

Property	Epanolol	Epanolol-d5 (Predicted)
Chemical Formula	C ₂₀ H ₂₃ N ₃ O ₄ ^{[9][10][11][12]}	C ₂₀ H ₁₈ D ₅ N ₃ O ₄
Molecular Weight	369.41 g/mol ^{[10][11][13]}	~374.44 g/mol
IUPAC Name	N-[2-[[3-(2-cyanophenoxy)-2-hydroxypropyl]amino]ethyl]-2-(4-hydroxyphenyl)acetamide ^[9]	N-[2-[[3-(2-cyanophenoxy)-2-hydroxypropyl]amino]ethyl]-2-(4-hydroxyphenyl)acetamide-d5
CAS Number	86880-51-5 ^{[11][13][14]}	Not available
Melting Point	118-120 °C ^[13]	~118-120 °C
Boiling Point	689.7±55.0 °C (Predicted) ^[13]	~689.7±55.0 °C (Predicted)
pKa	9.87±0.15 (Predicted) ^[13]	~9.87±0.15 (Predicted)
Solubility	Soluble in DMSO ^[13]	Soluble in DMSO

Experimental Protocol: Quantification of Epanolol in Human Plasma using Epanolol-d5

The following is a representative experimental protocol for the quantification of Epanolol in human plasma using **Epanolol-d5** as an internal standard with LC-MS/MS. This protocol is based on established bioanalytical methods for similar small molecule drugs.[\[6\]](#)[\[15\]](#)[\[16\]](#)

Materials and Reagents

- Epanolol reference standard
- **Epanolol-d5** internal standard (IS)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- 96-well plates or microcentrifuge tubes

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of Epanolol and **Epanolol-d5** by dissolving the accurately weighed compounds in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions of Epanolol by serially diluting the stock solution with a methanol/water mixture (e.g., 50:50 v/v) to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Prepare a working solution of **Epanolol-d5** by diluting its stock solution with methanol.

Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of plasma samples (calibration standards, quality control samples, and unknown samples) into a 96-well plate or microcentrifuge tubes.
- Add 10 μ L of the **Epanolol-d5** internal standard working solution (100 ng/mL) to each well, except for the blank samples (to which 10 μ L of methanol is added).
- Add 300 μ L of cold acetonitrile to each well to precipitate the plasma proteins.
- Vortex the plate for 2 minutes.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C.
- Transfer 200 μ L of the supernatant to a clean 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue with 200 μ L of the mobile phase (e.g., 80:20 water:acetonitrile with 0.1% formic acid).
- Vortex briefly and inject a portion (e.g., 5-10 μ L) into the LC-MS/MS system.

LC-MS/MS Conditions

Parameter	Condition
LC System	UPLC or HPLC system
Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start with 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to 5% B and equilibrate for 1 minute.
Flow Rate	0.4 mL/min
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	Epanolol: $[M+H]^+ > \text{fragment ion}$ (e.g., m/z 370.2 > fragment) Epanolol-d5: $[M+H]^+ > \text{fragment ion}$ (e.g., m/z 375.2 > fragment)
Collision Energy	Optimized for each transition

Note: The exact MRM transitions and collision energies would need to be determined experimentally by infusing the pure compounds into the mass spectrometer.

Visualizations

Bioanalytical Workflow for Epanolol Quantification

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